

Butyl Nonanoate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Butyl nonanoate*

Cat. No.: *B1595214*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl nonanoate (CAS No. 50623-57-9), also known as butyl pelargonate, is an aliphatic ester with a characteristic fruity, floral odor. It is utilized as a flavoring agent in the food industry and as a fragrance ingredient.^[1] Emerging applications in biofuel research are also being explored. ^[1] This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **butyl nonanoate** to ensure its safe use in research and development settings.

Based on aggregated data from multiple suppliers submitted to the European Chemicals Agency (ECHA), **butyl nonanoate** does not meet the criteria for hazard classification under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[2] However, adherence to good laboratory practices and understanding its physicochemical properties are essential for safe handling.

Physicochemical Properties of Butyl Nonanoate

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use. The key properties of **butyl nonanoate** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₃ H ₂₆ O ₂	[3]
Molecular Weight	214.34 g/mol	[3]
CAS Number	50623-57-9	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Floral, orange, apricot, rose	[1]
Boiling Point	258.6 °C at 760 mmHg	[1]
Melting Point	-38 °C	[4]
Flash Point	109.6 °C (Closed Cup)	[1]
Density	0.869 g/cm ³	[1]
Vapor Pressure	0.0214 mmHg at 25 °C	[5]
Solubility	Insoluble in water; soluble in alcohol	[5]
logP (Octanol/Water Partition Coefficient)	5.371 (estimated)	[5]

Toxicological Data Summary

Toxicological evaluation of **butyl nonanoate** and related substances indicates a low order of toxicity. As part of the Flavouring Group Evaluation 02 (FGE.02) by the European Food Safety Authority (EFSA), **butyl nonanoate** was assessed along with other straight-chain aliphatic esters.[5][6] Additionally, the Cosmetic Ingredient Review (CIR) Expert Panel has reviewed the safety of nonanoic acid and its esters, providing valuable read-across data.[7]

Toxicity Endpoint	Species	Route of Administration	Results	Reference
Acute Oral Toxicity	Data not available for butyl nonanoate. For the parent acid (Nonanoic Acid), the LD ₅₀ in rats is >3,200 mg/kg.	Oral	Low acute oral toxicity is expected based on data for the parent acid and other esters.	[7]
Acute Dermal Toxicity	Rat	Dermal	LD ₅₀ > 2,000 mg/kg for Neopentyl Glycol Diisononanoate (a related ester).	[7]
Skin Irritation	Rabbit	Dermal	Formulations containing related esters are generally considered non-irritating. Nonanoic acid can be a skin irritant at high concentrations.	[7][8]
Eye Irritation	Rabbit	Ocular	Data not available for butyl nonanoate. Nonanoic acid can cause severe eye irritation.	[7]
Genotoxicity	Not specified	In vitro	No genotoxic potential was identified for the	[6][9]

			group of related substances evaluated by EFSA.
Reproductive/Developmental Toxicity	Rat	Oral	No reproductive or developmental toxicity was observed for related esters in animal studies. [7]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of flavoring agents are established by regulatory bodies to ensure data consistency and reliability. The methodologies summarized below are representative of the studies evaluated by EFSA and CIR for substances structurally related to **butyl nonanoate**.

Acute Oral Toxicity Protocol (Based on OECD Guideline 401)

- **Test Species:** Typically, albino rats (e.g., Sprague-Dawley strain), nulliparous and non-pregnant females.
- **Procedure:** A single dose of the test substance is administered by gavage to a group of experimental animals. A control group receives the vehicle only. Animals are observed for mortality, signs of toxicity, and behavioral changes over a 14-day period. Body weights are recorded prior to administration and at the end of the observation period. A gross necropsy is performed on all animals at the end of the study.
- **Endpoint:** The LD₅₀ (the dose causing mortality in 50% of the test animals) is calculated.

Skin Irritation/Corrosion Protocol (Based on OECD Guideline 404)

- **Test Species:** Albino rabbits.

- Procedure: A small area of the animal's dorsal skin is clipped free of fur. The test substance (0.5 mL for liquids) is applied to a small area of the skin and covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period. After removal of the dressing, the skin is wiped to remove any residual test substance.
- Observation: The treated skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- Endpoint: The substance is classified as an irritant based on the mean scores for erythema and edema.

In Vitro Genotoxicity: Bacterial Reverse Mutation Test (Ames Test - Based on OECD Guideline 471)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* with specific mutations that render them unable to synthesize an essential amino acid (e.g., histidine for *Salmonella*).
- Procedure: The tester strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix, derived from rat liver homogenate). The mixture is incubated, and then plated on a minimal medium lacking the essential amino acid.
- Endpoint: A positive result is indicated by a significant, dose-related increase in the number of revertant colonies (colonies that have regained the ability to synthesize the amino acid) compared to the negative control. This suggests that the substance is mutagenic.

Handling and Storage Precautions

While **butyl nonanoate** is not classified as a hazardous substance, prudent laboratory practices should always be followed. The primary physical hazard is its combustibility at elevated temperatures.

Engineering Controls:

- Work in a well-ventilated area.[\[10\]](#)

- Use of a chemical fume hood is recommended when heating the substance or when there is a potential for aerosol generation.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical goggles.
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, should be worn to prevent skin contact.^[10] Although brief, incidental contact may not cause irritation, prolonged or repeated exposure should be avoided.
- Skin and Body Protection: A standard laboratory coat should be worn.

Fire and Explosion Hazards:

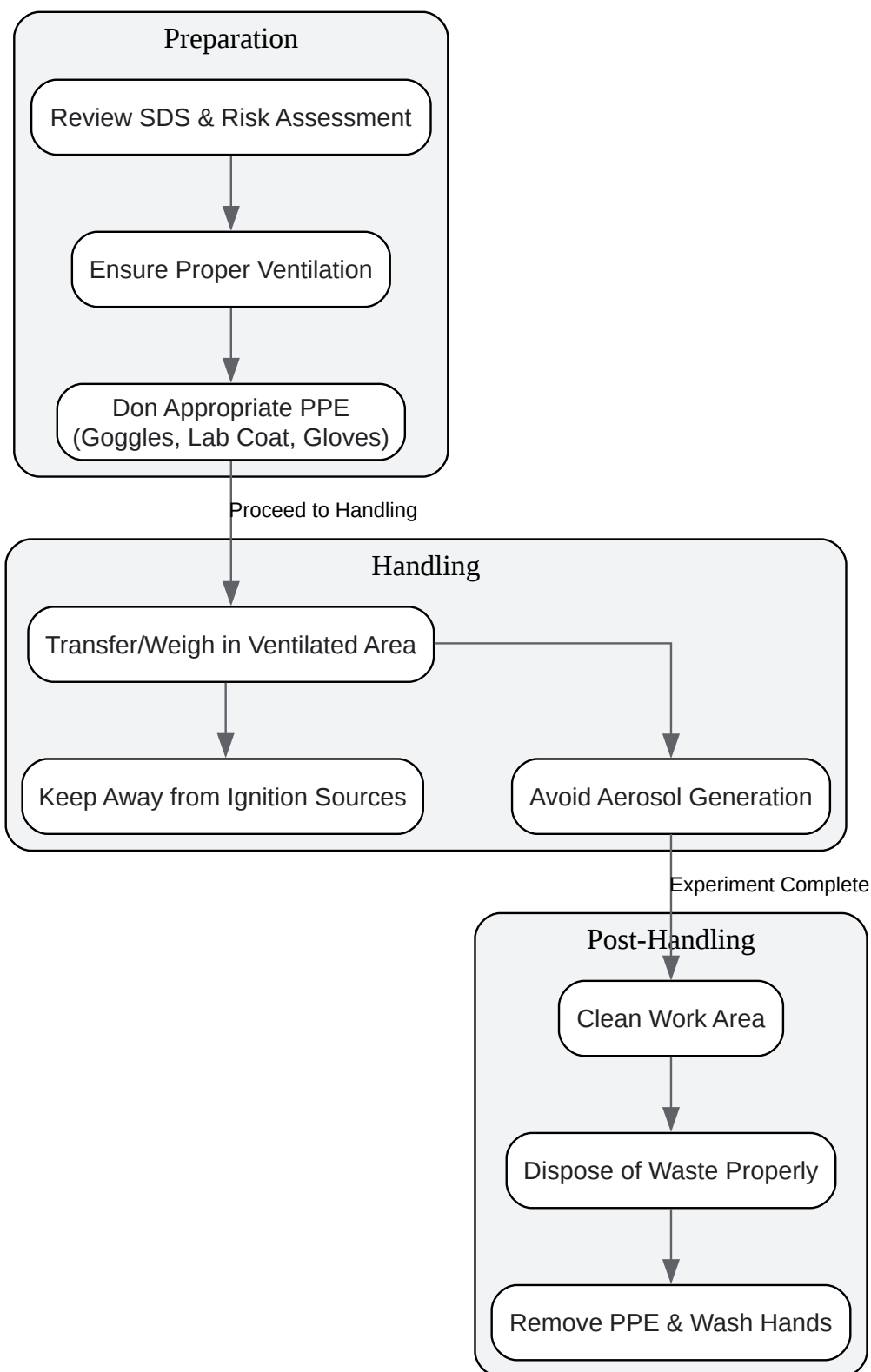
- **Butyl nonanoate** is a combustible liquid with a flash point of 109.6 °C.
- Keep away from heat, sparks, open flames, and other ignition sources.^[7]
- Use non-sparking tools when handling containers.^[7]
- In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam.^[7]

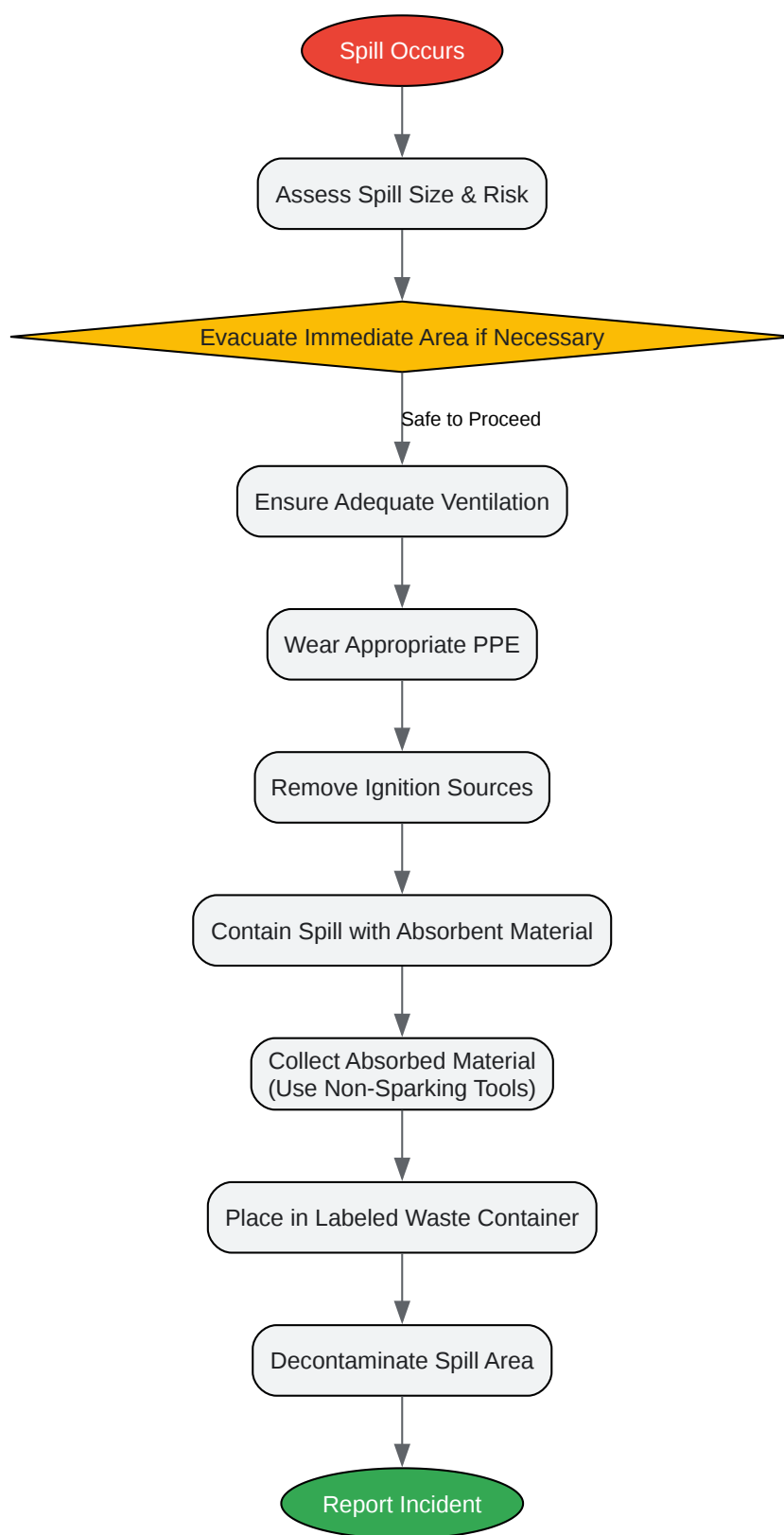
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^[7]
- Keep away from oxidizing agents.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **butyl nonanoate** in a laboratory setting.





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